

cyazofamid metabolite CCIM toxicity profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cyazofamid

CAS No.: 120116-88-3

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Toxicity Profile of Cyazofamid and CCIM

The table below summarizes the key comparative information found in the search results.

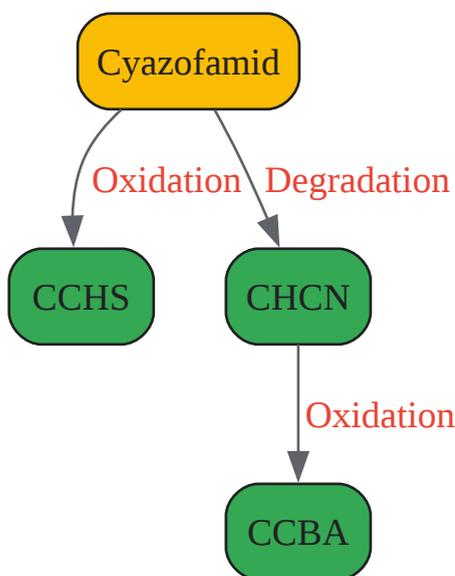
Characteristic	Cyazofamid	Metabolite CCIM
Acute Toxicity	Lower acute toxicity [1]	Higher acute toxicity [1]
Absorption	Less easily absorbed [2]	More easily absorbed [2]
Toxicity in Rats	High renal toxicity in male rats from subchronic tests [2]	More toxic to rats [2]
Primary Concern	-	Higher dietary risk due to greater absorption and toxicity [2]
Mode of Action	Inhibits mitochondrial respiration by blocking electron transfer at the Qi site of complex III (cytochrome <i>bc</i> ₁ complex) [2] [3]	Information not available in search results

Metabolic Pathways and Identification

The search results provide insights into the metabolism of **cyazofamid**, which leads to the formation of CCIM and other metabolites.

- **Formation of CCIM:** **Cyazofamid** rapidly degrades in the environment and in plants into its main metabolite, CCIM (4-chloro-5-p-tolylimidazole-2-carbonitrile) [1] [2] [4]. In a study on tomatoes, CCIM residues reached a maximum level 3 days after the last application of **cyazofamid** before gradually decreasing [1].
- **Further Microbial Metabolism:** A study using the soil fungus *Cunninghamella elegans* identified three metabolites of **cyazofamid**: CHCN, CCBA, and a new metabolite, CCHS [3]. The proposed pathway suggests **cyazofamid** can be oxidized to CCHS or degraded to CHCN, which is then further oxidized to CCBA [3]. This fungal metabolic system is considered a useful model for predicting Phase I metabolites in mammals.

The following diagram illustrates this microbial metabolic pathway based on the identified compounds.



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*Diagram of the microbial metabolism pathway of **cyazofamid** by *Cunninghamella elegans* [3].**

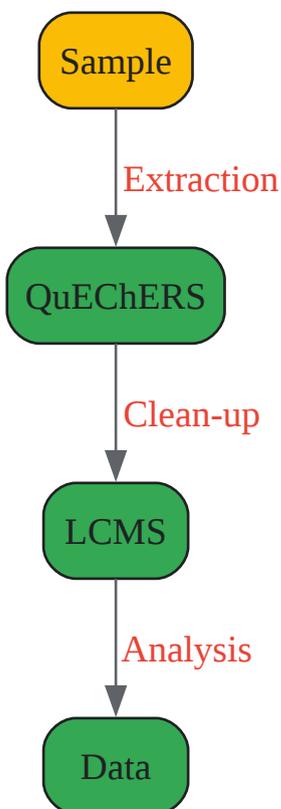
Experimental Protocols for Residue Analysis

The search results detail robust methodologies for extracting and quantifying **cyazofamid** and CCIM in various samples, which is fundamental for toxicity and dissipation studies.

- **Sample Extraction and Clean-up:**

- **Crops and Soil:** The **QuEChERS** method is widely used. Samples are extracted with acetonitrile and cleaned up using dispersive solid-phase extraction (d-SPE) [4].
- **Water Samples:** Liquid-liquid extraction with dichloromethane is an effective method [4].
- **Instrumental Analysis - LC-MS/MS:**
 - **Technique:** Analysis is performed using Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) with electrospray ionization in positive mode [1] [2] [4].
 - **Separation:** A common approach uses a **C18 column** with a mobile phase of water and acetonitrile, both containing 0.1% formic acid, under gradient conditions [2] [3].
 - **Detection:** The instrument operates in Selected Reaction Monitoring (SRM) mode for high sensitivity and selectivity [4].
- **Method Validation:**
 - **Linearity:** The method demonstrates satisfactory linearity with correlation coefficients (R^2) ranging from 0.9981 to 0.9997 [2].
 - **Recovery and Precision:** Mean recoveries for **cyazofamid** and CCIM across various matrices (e.g., grape, wine) typically range from 75% to 113%, with relative standard deviations (RSDs) generally below 10% [2] [4].
 - **Sensitivity:** The Limit of Quantification (LOQ) can be as low as 5 $\mu\text{g}/\text{kg}$ in food matrices and 0.02-0.05 ng/mL in water [2] [4].

The workflow for this analytical protocol is summarized in the diagram below.



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Generalized workflow for the analysis of **cyazofamid** and CCIM residues in crop and soil samples [2] [4].

Implications for Risk Assessment

The transformation of **cyazofamid** into the more toxic and absorbable CCIM has direct consequences for dietary risk assessment.

- **Processing as a Mitigation Step:** Food processing can significantly reduce residue levels. In tomato paste making, washing and peeling led to loss rates of 92.3% for **cyazofamid** and 75.2% for CCIM [1]. Similarly, the wine-making process reduced residues, with overall Processing Factors (PFs) as low as 0.003 for **cyazofamid** and 0.039 for CCIM, indicating a reduction of over 96% and 93%, respectively [2].
- **Focus on the Metabolite:** Due to its higher toxicity, **CCIM is a critical residue of concern**. Regulatory monitoring and risk assessment must account for both the parent compound and this major metabolite to ensure consumer safety [1] [2].

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